

Preliminary Studies on 3-(3,4-Dimethoxyphenyl)propionic Acid: A Technical Guide

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Compound of Interest		
Compound Name:	3-(3,4-Dimethoxyphenyl)propionic acid	
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For Researchers, Scientists, and Drug Development Professionals

Abstract

3-(3,4-Dimethoxyphenyl)propionic acid, also known as 3,4-Dimethoxyhydrocinnamic acid, is a versatile organic compound with a range of documented biological activities. This technical guide provides a comprehensive overview of preliminary research on this molecule, focusing on its synthesis, and its potential as an antioxidant, anti-inflammatory, and therapeutic agent for hemoglobinopathies. Detailed experimental protocols, quantitative data where available, and visualizations of key pathways are presented to support further investigation and drug development efforts.

Chemical and Physical Properties

3-(3,4-Dimethoxyphenyl)propionic acid is a derivative of cinnamic acid with the chemical formula $C_{11}H_{14}O_4$ and a molecular weight of 210.23 g/mol .[1][2][3] It is a white to off-white crystalline solid with a melting point of 96-97 °C.



Property	Value	Reference
Synonyms	3,4-Dimethoxyhydrocinnamic acid, Benzenepropanoic acid, 3,4-dimethoxy-	[1][4]
CAS Number	2107-70-2	[1][2][3]
Molecular Formula	C11H14O4	[1][2][3]
Molecular Weight	210.23 g/mol	[1]
Appearance	White to off-white crystalline powder	
Melting Point	96-97 °C	
Boiling Point	344.2 °C	[1]
Flash Point	132 °C	[1]
SMILES	COC1=C(OC)C=C(CCC(=O)O)C=C1	[2]

Synthesis

A general method for the preparation of 3,4-dimethoxy benzenepropanoic acid involves a twostep process starting from 3,4-dimethoxybenzaldehyde.[5]

Experimental Protocol: Synthesis of 3-(3,4-Dimethoxyphenyl)propionic acid[6]

Step 1: Synthesis of 3,4-dimethoxy-cinnamic acid ethyl ester

- 3,4-dimethoxybenzaldehyde is reacted with ethyl acetate in the presence of sodium ethoxide.
- The reaction mixture is stirred at a controlled temperature (15-35 °C) during the dropwise addition of the sodium ethoxide solution.



- The reaction is then heated to 50-75 °C for 2-5 hours, with progress monitored by thin-layer chromatography.
- Upon completion, the mixture is cooled, and the pH is adjusted to neutral with hydrochloric acid to yield the intermediate, 3,4-dimethoxy-cinnamic acid ethyl ester.

Step 2: Hydrolysis and Reduction to 3-(3,4-Dimethoxyphenyl)propionic acid

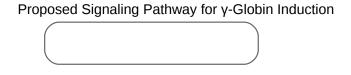
- The ethyl ester intermediate is hydrolyzed under alkaline conditions using sodium hydroxide or potassium hydroxide.
- The resulting cinnamic acid derivative is then subjected to hydrogenation using a palladium on carbon (Pd/C) catalyst to reduce the double bond.
- Following the reduction, the catalyst is filtered, and the final product, 3-(3,4-Dimethoxyphenyl)propionic acid, is isolated.

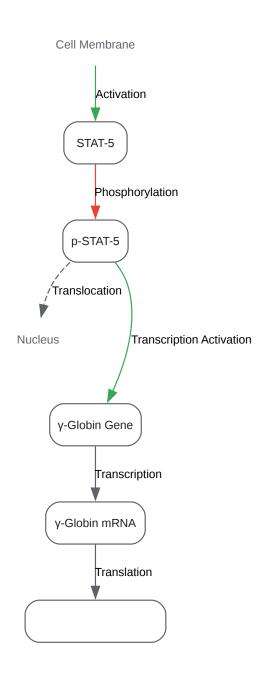


Step 1: Ester Formation 3,4-Dimethoxybenzaldehyde Sodium Ethoxide **Ethyl Acetate** 3,4-Dimethoxy-cinnamic acid ethyl ester Step 2: Hydrolysis and Reduction Pd/C, H₂

Workflow for the Synthesis of 3-(3,4-Dimethoxyphenyl)propionic acid







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